

Personal protective equipment for handling 2-((Dimethylamino)methyl)pyridin-3-ol

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Compound of Interest

Compound Name: 2-((Dimethylamino)methyl)pyridin-3-ol

Cat. No.: B146744

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Essential Safety and Handling Guide for 2-((Dimethylamino)methyl)pyridin-3-ol

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **2-((Dimethylamino)methyl)pyridin-3-ol** (CAS No. 2168-13-0), including personal protective equipment (PPE), operational plans, and disposal considerations.

Hazard Summary

2-((Dimethylamino)methyl)pyridin-3-ol is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Hazard Statement	Description
H315	Causes skin irritation [1] [2]
H319	Causes serious eye irritation [1] [2]
H335	May cause respiratory irritation [1] [2]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling this compound.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye irritation. [3]
Skin Protection	<ul style="list-style-type: none">- Gloves: Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber). Change gloves immediately if contaminated.- Lab Coat: A fully-buttoned lab coat.	Prevents skin contact which can cause irritation. [3]
Respiratory Protection	<ul style="list-style-type: none">Use in a well-ventilated area or under a chemical fume hood.[3] If ventilation is inadequate, a NIOSH/MSHA approved respirator may be necessary.	Minimizes the inhalation of dust or vapors which can irritate the respiratory system.

Operational and Disposal Plans

Handling and Storage:

- Handling: Avoid contact with skin and eyes.[\[3\]](#) Avoid the formation of dust and aerosols.[\[3\]](#) Use only in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)
- Storage: Keep the container tightly closed and store in a dry, well-ventilated place.[\[4\]](#) The compound should be sealed in a dry environment at room temperature.[\[5\]](#)[\[6\]](#)

First Aid Measures:

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician.[\[3\]](#)[\[4\]](#)

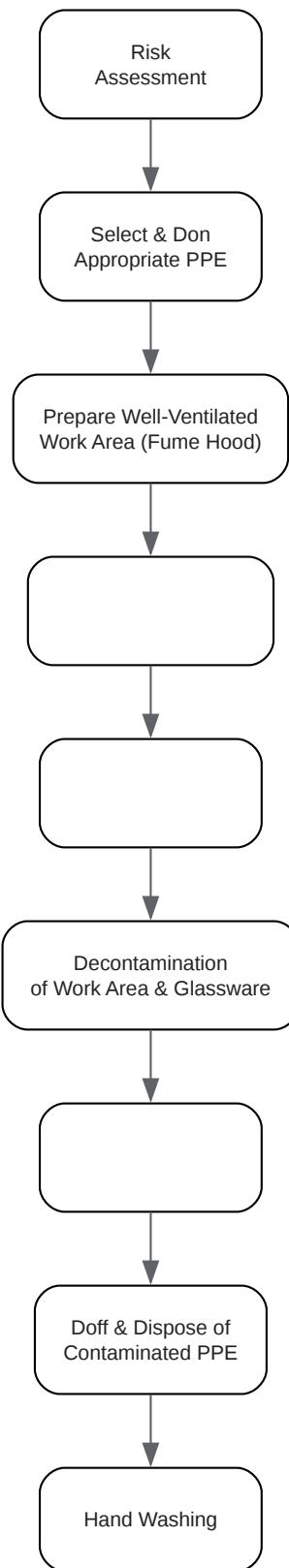
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[3][4]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3][4]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[3]

Spill and Disposal Procedures:

- Accidental Release Measures: Use personal protective equipment.[3] Evacuate personnel to safe areas. Avoid breathing dust. Sweep up and shovel the material.[3] Do not let the product enter drains.[3]
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations. The substance should be disposed of in a suitable, closed container.[3][4]

Experimental Workflow

The following diagram outlines the standard workflow for the safe handling of **2-((Dimethylamino)methyl)pyridin-3-ol** in a laboratory setting.



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Caption: Safe handling workflow for **2-((Dimethylamino)methyl)pyridin-3-ol**.

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